

Application Notes: (Asp)₂-Rhodamine 110 for Apoptosis Detection

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Compound of Interest

Compound Name: (Asp)₂-Rhodamine 110

CAS No.: 102330-07-4

Cat. No.: B15554118

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Introduction

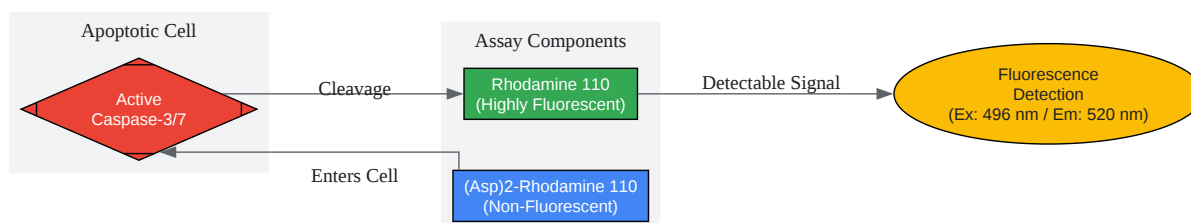
Apoptosis, or programmed cell death, is a fundamental biological process critical for tissue homeostasis, embryonic development, and the elimination of damaged or infected cells. A key biochemical hallmark of apoptosis is the activation of a family of cysteine proteases known as caspases.^{[1][2]} Caspases are synthesized as inactive zymogens and, upon receiving an apoptotic stimulus, trigger a proteolytic cascade that culminates in the activation of executioner caspases, primarily Caspase-3 and Caspase-7.^{[3][4]} These executioner caspases are responsible for cleaving a multitude of cellular proteins, leading to the characteristic morphological and biochemical changes of apoptosis, including DNA fragmentation and the formation of apoptotic bodies.^{[1][3]}

(Asp)₂-Rhodamine 110, also known as Rhodamine 110, bis-(L-aspartic acid amide), is a highly sensitive and specific fluorogenic substrate designed to detect the activity of executioner caspases, particularly Caspase-3.^{[5][6]} The substrate itself is a non-fluorescent molecule. However, in the presence of active caspases, the aspartic acid residues are cleaved, releasing the highly fluorescent Rhodamine 110 (R110) dye.^{[6][7]} The resulting increase in fluorescence intensity is directly proportional to the amount of active caspase in the sample, providing a

reliable method for quantifying apoptosis. This assay can be adapted for various platforms, including fluorescence microplate readers, flow cytometry, and fluorescence microscopy.[5][8]

Principle of the Assay

The (Asp)₂-Rhodamine 110 apoptosis assay is based on the enzymatic activity of executioner caspases. The substrate consists of two L-aspartic acid residues linked to the amino groups of a Rhodamine 110 molecule. This configuration effectively quenches the dye's fluorescence.[6][7] During apoptosis, activated Caspase-3/7 recognizes and cleaves the peptide bond after the aspartate residue. The cleavage occurs in a two-step process: the first cleavage yields a mono-amide intermediate with moderate fluorescence, and the second cleavage releases the free Rhodamine 110 (R110), which is intensely fluorescent.[6][7][9] The fluorescence signal can be measured to determine the level of caspase activity.



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Caption: Experimental workflow for **(Asp)₂-Rhodamine 110** apoptosis detection.

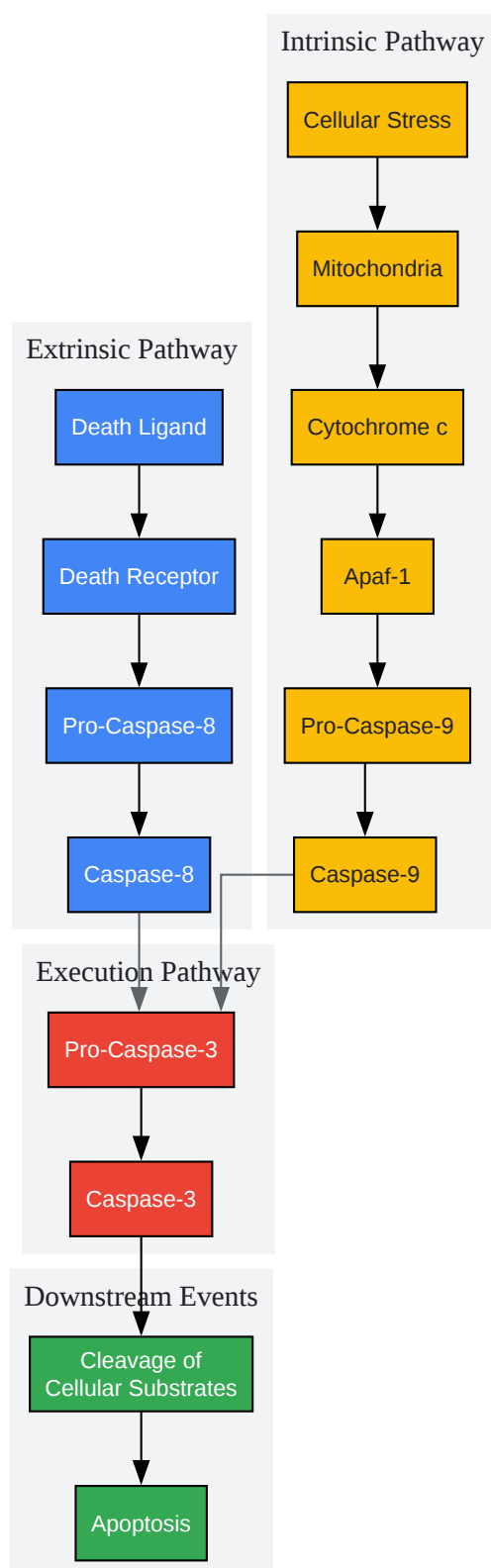
Apoptosis Signaling Pathway Leading to Caspase-3 Activation

Caspase-3 can be activated through two primary pathways: the extrinsic (death receptor-mediated) and the intrinsic (mitochondrial) pathways.[3][10]

- **Extrinsic Pathway:** This pathway is initiated by the binding of extracellular death ligands (e.g., FasL, TNF- α) to their corresponding death receptors on the cell surface. This binding leads

to the recruitment of adaptor proteins and pro-caspase-8, which becomes activated. Active Caspase-8 then directly cleaves and activates executioner caspases like Caspase-3.[3][4]

- **Intrinsic Pathway:** This pathway is triggered by intracellular stress signals such as DNA damage or growth factor withdrawal. These signals converge at the mitochondria, leading to the release of cytochrome c into the cytoplasm.[1][10] Cytochrome c then binds to Apaf-1, which recruits and activates pro-caspase-9. Active Caspase-9 proceeds to cleave and activate Caspase-3.[3] Both pathways converge on the activation of Caspase-3, which then orchestrates the dismantling of the cell.[10]



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Caption: Simplified signaling pathways of apoptosis converging on Caspase-3 activation.

Data Presentation

Quantitative data for the use of (Asp)₂-Rhodamine 110 is summarized below.

Table 1: Physical and Spectral Properties

Property	Value	Reference
Substrate	(Asp)₂-Rhodamine 110	[5]
Molecular Weight	~366.8 g/mol (R110 product)	[11]
Solubility	DMSO	[6] [8]
Appearance	Off-white solid	[8]
Product	Rhodamine 110 (R110)	[8]
Excitation (max)	~496-500 nm	[8] [12]
Emission (max)	~520-522 nm	[8] [12]

| Storage | Store at ≤−20°C, desiccated |[\[6\]](#) |

Table 2: Recommended Instrument Settings

Instrument	Excitation	Emission	Notes
Fluorescence Microplate Reader	485 ± 10 nm	530 ± 12.5 nm	Use black, clear-bottom plates for cell-based assays.
Flow Cytometer	488 nm laser	525/50 nm filter (FITC channel)	The R110 product has spectral properties similar to fluorescein. [6] [11]

| Fluorescence Microscope | FITC/GFP filter set (e.g., 470/40 nm excitation, 525/50 nm emission) | Protect from light to prevent photobleaching. |

Experimental Protocols

Protocol 1: Caspase-3/7 Activity Assay in Cell Lysates

This protocol is designed for quantifying caspase activity in cell extracts using a fluorescence microplate reader.

A. Materials

- (Asp)₂-Rhodamine 110
- DMSO
- Cell Lysis Buffer (e.g., 10 mM HEPES, 2 mM EDTA, 0.1% CHAPS, 5 mM DTT, pH 7.4)
- Assay Buffer (e.g., 20 mM HEPES, 10% glycerol, 2 mM DTT, pH 7.4)
- 96-well black, clear-bottom microplate
- Apoptosis-inducing agent (e.g., 1 μ M Staurosporine)
- Control (untreated) cells

B. Procedure

- Reagent Preparation: Prepare a 10-20 mM stock solution of (Asp)₂-Rhodamine 110 in high-quality DMSO.^[6] Store aliquots at -20°C.
- Cell Culture and Treatment:
 - Culture cells to the desired density in appropriate multi-well plates.
 - Induce apoptosis by treating cells with an apoptosis-inducing agent for the desired time. Include an untreated cell population as a negative control.
- Cell Lysis:
 - Harvest cells by centrifugation (e.g., 500 x g for 5 minutes).^[13]

- Wash the cell pellet once with ice-cold PBS.
- Resuspend the cell pellet in ice-cold Cell Lysis Buffer and incubate on ice for 15 minutes.
- Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cellular debris.
- Carefully transfer the supernatant (cell lysate) to a new pre-chilled tube.
- Assay Reaction:
 - Add 50 µL of cell lysate to each well of a 96-well plate.
 - Prepare the reaction mix by diluting the (Asp)₂-Rhodamine 110 stock solution in Assay Buffer to a final working concentration of 100 µM.^[6]
 - Add 50 µL of the reaction mix to each well containing cell lysate.
- Measurement:
 - Incubate the plate at 37°C for 1-2 hours, protected from light.
 - Measure fluorescence using a microplate reader with excitation at ~485 nm and emission at ~530 nm.

Protocol 2: Apoptosis Detection in Intact Cells by Flow Cytometry

This protocol allows for the detection of caspase activity in individual cells within a population.

A. Materials

- (Asp)₂-Rhodamine 110 stock solution (10-20 mM in DMSO)
- 1X PBS (Phosphate Buffered Saline)
- FACS Tubes (5 mL round-bottom polystyrene tubes)
- Apoptosis-inducing agent

- Control (untreated) cells

B. Procedure

- Cell Culture and Treatment:
 - Culture cells in suspension or harvest adherent cells to obtain a single-cell suspension.
 - Induce apoptosis as described in Protocol 1, Step 2.
- Cell Staining:
 - Harvest approximately 1×10^6 cells per sample by centrifugation (500 x g, 5 minutes).[\[13\]](#)
 - Wash the cells twice with 1 mL of cold PBS.[\[13\]](#)
 - Resuspend the cell pellet in 500 μ L of PBS.
 - Add the (Asp)₂-Rhodamine 110 stock solution to a final concentration of 5-10 μ M.
 - Incubate for 30-60 minutes at 37°C, protected from light.
- Analysis:
 - Wash the cells once with 1 mL of PBS to remove excess substrate.
 - Resuspend the final cell pellet in 300-500 μ L of PBS.[\[13\]](#)
 - Analyze the samples immediately on a flow cytometer using a 488 nm excitation laser and a 525/50 nm emission filter (FITC channel). Apoptotic cells will exhibit a significant increase in fluorescence intensity.

Protocol 3: Apoptosis Detection by Fluorescence Microscopy

This protocol is for visualizing caspase activity in adherent cells.

A. Materials

- (Asp)₂-Rhodamine 110 stock solution (10-20 mM in DMSO)
- Cell culture medium
- Glass coverslips or imaging-grade multi-well plates
- Apoptosis-inducing agent
- Nuclear counterstain (e.g., Hoechst 33342) (optional)
- Mounting medium

B. Procedure

- Cell Seeding and Treatment:
 - Seed cells onto sterile glass coverslips in a culture dish at an appropriate density and allow them to adhere overnight.
 - Induce apoptosis by treating the cells with the desired agent. Include an untreated control.
- Staining:
 - Remove the culture medium and wash the cells gently with warm PBS.
 - Prepare a staining solution by diluting the (Asp)₂-Rhodamine 110 stock solution to a final concentration of 5-10 μ M in warm culture medium or PBS.
 - Add the staining solution to the cells and incubate for 30-60 minutes at 37°C, protected from light.
 - (Optional) During the last 10 minutes of incubation, add a nuclear counterstain like Hoechst 33342 to visualize nuclear morphology.
- Imaging:
 - Gently wash the cells twice with warm PBS.
 - Mount the coverslips onto glass slides using an appropriate mounting medium.

- Visualize the cells using a fluorescence microscope equipped with a standard FITC/GFP filter set. Apoptotic cells will show bright green fluorescence in the cytoplasm.

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